

Application Note: Gas Chromatographic Analysis of Divinyltetramethyldisilane

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Compound of Interest

Compound Name: *DIVINYLTETRAMETHYLDISILAN E*
Cat. No.: *B073463*

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Abstract

This application note provides a detailed protocol for the analysis of **divinyltetramethyldisilane** using gas chromatography (GC). The described methodology is intended for researchers, scientists, and professionals in drug development and materials science who require accurate quantification and purity assessment of this compound. The protocol is based on established methods for the analysis of related siloxane compounds and provides a robust starting point for method development and validation.

Introduction

Divinyltetramethyldisilane is a key organosilicon compound used in the synthesis of polymers and as a crosslinking agent. Its purity is critical to ensure the desired properties of the final products. Gas chromatography is a powerful analytical technique for the separation and quantification of volatile and semi-volatile compounds, making it an ideal method for the analysis of **divinyltetramethyldisilane**. This document outlines the instrumental parameters, sample preparation, and data analysis procedures for this application. The retention time in gas chromatography is the time it takes for a specific compound to travel through the column to the detector and is a key parameter for compound identification.^{[1][2][3]}

Experimental Protocol

This protocol is a recommended starting point and may require optimization based on the specific instrumentation and analytical requirements.

1. Instrumentation and Consumables

- Gas Chromatograph: Agilent 8890 GC system or equivalent, equipped with a split/splitless inlet and a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Column: Agilent DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness, or equivalent non-polar capillary column.
- Carrier Gas: Helium, 99.999% purity.
- Syringes: 10 μ L GC autosampler syringes.
- Vials: 2 mL amber glass vials with PTFE/silicone septa.
- Solvent: Hexane or Toluene (GC grade).

2. Sample and Standard Preparation

- Standard Preparation:
 - Prepare a stock solution of **divinyltetramethyldisilane** at a concentration of 1000 μ g/mL in the chosen solvent.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards at concentrations ranging from 1 μ g/mL to 100 μ g/mL.
- Sample Preparation:
 - Accurately weigh the sample containing **divinyltetramethyldisilane**.
 - Dissolve the sample in the chosen solvent to achieve a final concentration within the calibration range.
 - Vortex the sample to ensure complete dissolution.

3. GC Method Parameters

The following table summarizes the recommended GC method parameters for the analysis of **divinyltetramethyldisilane**. These parameters are based on methods used for similar siloxane compounds.^[4]

Parameter	Value
Inlet	Split/Splitless
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1 (can be adjusted based on concentration)
Oven Program	
Initial Temperature	50 °C
Initial Hold Time	2 min
Ramp Rate	15 °C/min
Final Temperature	280 °C
Final Hold Time	5 min
Column	
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Detector (FID)	
Temperature	300 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (N2)	25 mL/min
Detector (MS)	
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Electron Energy	70 eV

Mass Range

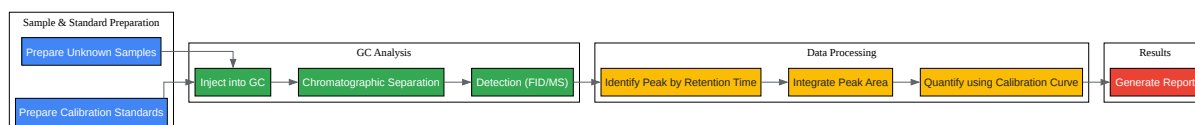
m/z 40-400

4. Data Analysis and Quantification

- Identification: The **divinyltetramethyldisilane** peak is identified by its retention time, which is determined by analyzing a known standard under the same chromatographic conditions.
- Quantification: A calibration curve is generated by plotting the peak area of the **divinyltetramethyldisilane** standards against their corresponding concentrations. The concentration of **divinyltetramethyldisilane** in the unknown samples is then calculated from the calibration curve using the peak area of the analyte.

Experimental Workflow

The following diagram illustrates the logical workflow for the GC analysis of **divinyltetramethyldisilane**.



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GC Analysis Workflow

Quantitative Data Summary

The following table presents expected retention time and limit of detection (LOD) for **divinyltetramethyldisilane** based on the analysis of structurally similar compounds. Actual values may vary depending on the specific instrument and conditions.

Analyte	Expected Retention Time (min)	Limit of Detection (µg/mL)
Divinyltetramethyldisilane	8 - 12	~0.5

Conclusion

The gas chromatography method detailed in this application note provides a reliable and robust approach for the quantitative analysis of **divinyltetramethyldisilane**. The protocol is suitable for quality control, purity assessment, and research applications. Method optimization may be necessary to meet specific analytical challenges and instrumentation.

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